(S)-2-(Difluoromethyl)morpholine vs 2-methylmorpholine bioactivity comparison

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Compound of Interest

Compound Name:	*(S)-2-(Difluoromethyl)morpholine hydrochloride*
CAS No.:	*1802989-03-2*
Cat. No.:	*B14032770*

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Topic: (S)-2-(Difluoromethyl)morpholine vs. 2-Methylmorpholine Bioactivity Comparison Content Type: Technical Comparison Guide Audience: Medicinal Chemists, DMPK Scientists, and Lead Optimization Teams.

Executive Summary: The Fluorine Effect in Lead Optimization

In medicinal chemistry, the substitution of a methyl group (

) with a difluoromethyl group (

) is a high-impact bioisosteric replacement. This guide compares (S)-2-methylmorpholine, a standard heterocyclic building block, with its fluorinated analog, (S)-2-(difluoromethyl)morpholine.

Key Takeaway: While 2-methylmorpholine provides steric bulk and moderate basicity, it is metabolically vulnerable. The (S)-2-(difluoromethyl)morpholine analog acts as a Lipophilic Hydrogen Bond Donor (LHBD). It significantly lowers the basicity (pKa) of the morpholine

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nitrogen, thereby improving membrane permeability and reducing hERG liability, while simultaneously blocking oxidative metabolism at the

-position.

Physicochemical Profile Comparison

The introduction of the difluoromethyl group induces drastic electronic changes despite minimal steric perturbation.

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Property	(S)-2-Methylmorpholine	(S)-2-(Difluoromethyl)morpholine	Impact of Substitution
Electronic Character	Electron-donating (+I effect)	Electron-withdrawing (-I effect)	Reduces electron density on the N-atom.
Basicity (pKa)	~8.4 (Basic)	~5.5 – 6.0 (Weakly Basic)	Major Shift: pKa -2.5 units. Less protonated at physiological pH (7.4).
Lipophilicity (LogD)	Moderate	Variable (Context dependent)	is lipophilic but acts as a H-bond donor, often maintaining solubility while improving permeability.
H-Bonding	Acceptor (N, O)	Acceptor (N, O) + Donor (C-H)	The proton is acidic enough to act as a weak H-bond donor.
Metabolic Liability	High (Benzylic-like oxidation)	Low	bond is metabolically inert; blocks -hydroxylation.

The pKa Shift Mechanism

The fluorine atoms in the difluoromethyl group exert a strong inductive electron-withdrawing effect through the

-framework. This pulls electron density away from the morpholine nitrogen, stabilizing the lone pair and making it less available for protonation.

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- Result: At pH 7.4, 2-methylmorpholine is

  ionized (cationic), limiting passive diffusion. The difluoromethyl analog is largely neutral, facilitating passage through the lipid bilayer.

Bioactivity & ADME/Tox Analysis

A. Metabolic Stability (Microsomal Clearance)

This is the primary driver for selecting the difluoromethyl analog.

- 2-Methylmorpholine: The C-H bonds of the methyl group and the tertiary C-H at the 2-position are susceptible to Cytochrome P450 (CYP) mediated oxidation. This leads to rapid clearance via hydroxylation or N-dealkylation.

- 2-(Difluoromethyl)morpholine: The

  bond strength (~116 kcal/mol) renders the group resistant to oxidation. Furthermore, the electron-withdrawing nature deactivates the adjacent ring carbons, protecting the entire scaffold from oxidative attack.

B. hERG Inhibition (Cardiotoxicity)

hERG channel blockage is often driven by basic amines (cationic at pH 7.4) and lipophilicity.[1] [2]

- Risk Mitigation: By lowering the pKa to ~6.0, the (S)-2-(difluoromethyl)morpholine reduces the concentration of the cationic species at physiological pH, significantly lowering the affinity for the hERG channel pore compared to the methyl analog.

C. Target Potency & Binding

- Bioisosterism: The Van der Waals radius of the difluoromethyl group is similar to the methyl group, ensuring it fits into the same hydrophobic pockets.

- Interaction: The

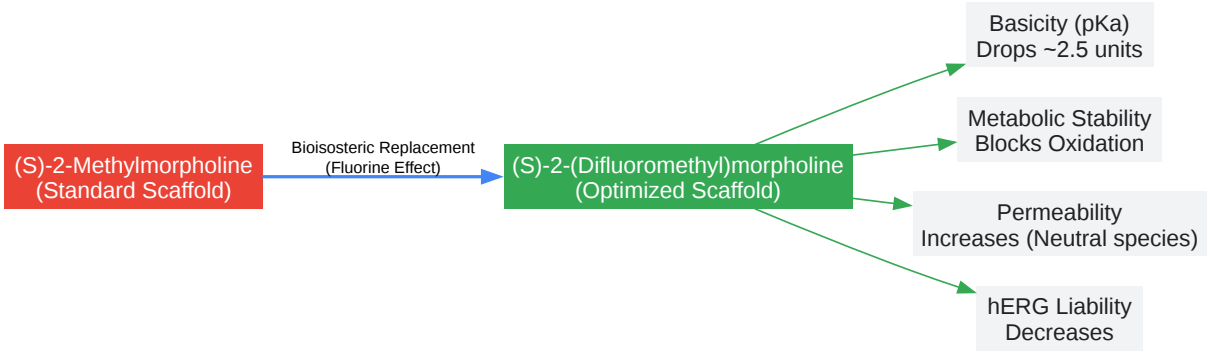
  group can form unique hydrogen bonds with protein backbone carbonyls (acting as a donor), potentially improving potency where a methyl group would only offer weak Van der Waals

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contacts.

Visualizing the Bioisosteric Impact

The following diagram illustrates the mechanistic shift in properties when transitioning from the Methyl to the Difluoromethyl scaffold.



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Figure 1: Mechanistic impact of replacing the methyl group with difluoromethyl on key drug-like properties.

Experimental Protocol: Microsomal Stability Assay

To validate the superior stability of the (S)-2-(difluoromethyl)morpholine, the following comparative protocol should be utilized. This assay measures the intrinsic clearance (

) in liver microsomes.

Objective

Compare the half-life (

) of the methyl vs. difluoromethyl analogs in Human Liver Microsomes (HLM).

Materials

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- Test Compounds: (S)-2-methylmorpholine derivative and (S)-2-(difluoromethyl)morpholine derivative (10 mM DMSO stock).
- Matrix: Pooled Human Liver Microsomes (20 mg/mL protein concentration).
- Cofactor: NADPH Regenerating System (MgCl2, Glucose-6-phosphate, G6P-Dehydrogenase, NADP+).
- Quench Solution: Acetonitrile (ACN) containing internal standard (e.g., Tolbutamide).

Step-by-Step Workflow

- Preparation:
  - Dilute microsomes to 0.5 mg/mL in Phosphate Buffer (100 mM, pH 7.4).
  - Spike test compounds to a final concentration of 1

    M (keeps reaction first-order).
- Pre-Incubation:
  - Incubate plates at 37°C for 10 minutes to equilibrate.
- Initiation:
  - Add NADPH cofactor solution to initiate metabolism.[3]
  - Control: Run a "minus NADPH" control to check for chemical instability.
- Sampling (Time Course):
  - At

    minutes, remove 50

    L aliquots.
- Quenching:

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- Immediately transfer aliquot into 150

  L ice-cold Quench Solution (ACN + IS).

- Centrifuge at 4000 rpm for 20 minutes to precipitate proteins.

- Analysis:

  - Inject supernatant into LC-MS/MS. Monitor parent ion depletion.

Data Calculation

Plot

vs. Time. The slope

is the elimination rate constant.

Expected Result: The difluoromethyl analog should exhibit a significantly longer

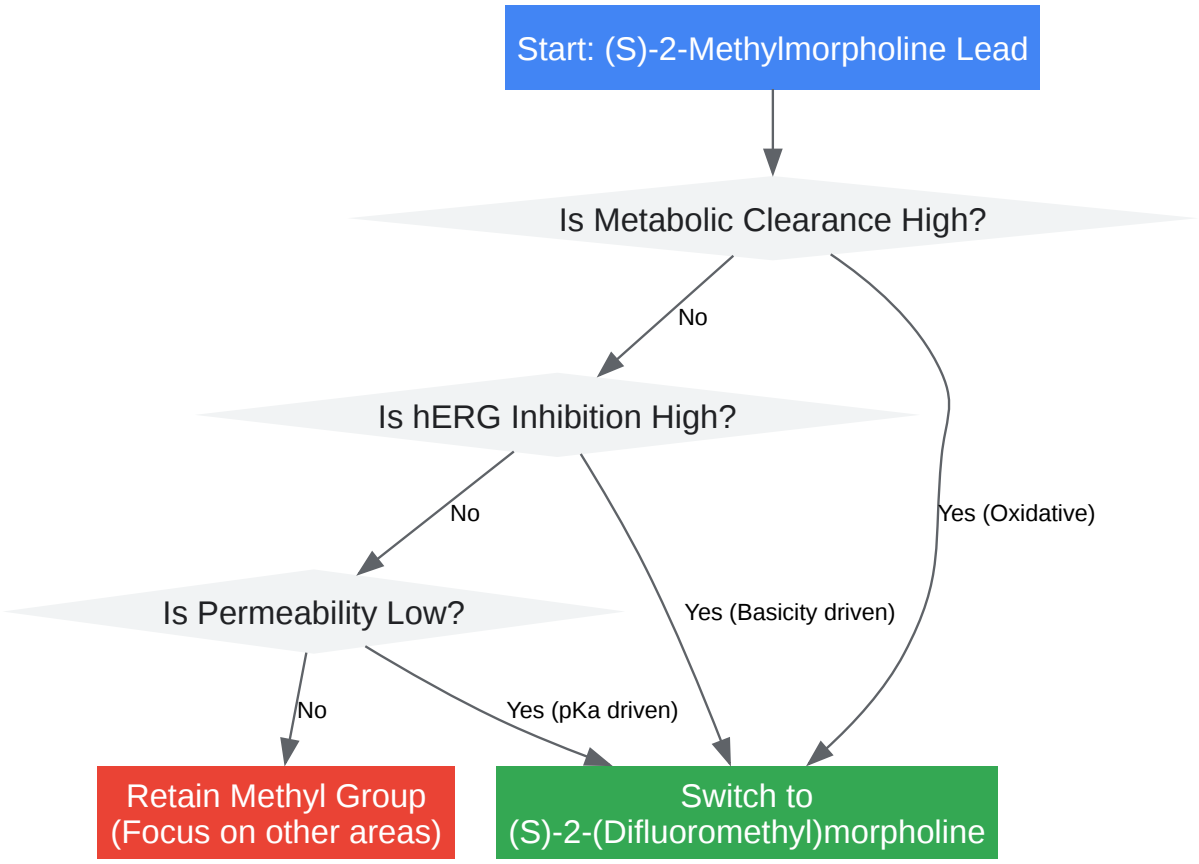
(lower

) compared to the methyl analog.

Decision Logic for Lead Optimization

When should you switch from Methyl to Difluoromethyl? Use this logic flow.

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Figure 2: Decision matrix for prioritizing the difluoromethyl bioisostere.

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